

GC-MS Analysis of Hexyl Tiglate in Essential Oils: Application Notes and Protocols

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Compound of Interest

Compound Name: *Hexyl tiglate*

Cat. No.: B095952

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Introduction

Hexyl tiglate ($C_{11}H_{20}O_2$), a volatile ester, is a naturally occurring compound found in various essential oils, contributing to their characteristic aroma and potential biological activities.^[1] Its presence and concentration are of interest in the fragrance, flavor, and pharmaceutical industries. Gas Chromatography-Mass Spectrometry (GC-MS) is a powerful analytical technique for the separation, identification, and quantification of individual components within complex mixtures like essential oils. This document provides a detailed application note and protocol for the analysis of **hexyl tiglate** in essential oils using GC-MS.

Significance and Biological Activity

Hexyl tiglate is recognized for its distinct fruity and green odor, making it a valuable component in the fragrance industry.^[1] Beyond its aromatic properties, as a volatile ester, it can play a role in plant defense mechanisms, potentially acting as an antimicrobial agent or an herbivore deterrent.^[1] Studies have identified **hexyl tiglate** in the essential oils of various plants, including *Lavandula angustifolia* (lavender), *Lavandula x intermedia* (lavandin), *Pelargonium graveolens* (rose geranium), and Roman chamomile (*Chamaemelum nobile*).^{[2][3]} ^{[4][5]} Its quantification is crucial for the quality control and standardization of these essential oils.

Quantitative Data Presentation

The concentration of **hexyl tiglate** can vary significantly depending on the plant species, cultivar, geographical origin, and extraction method. The following tables summarize the quantitative data for **hexyl tiglate** found in various essential oils.

Table 1: Quantitative Analysis of **Hexyl Tiglate** in *Lavandula* Species

Essential Oil	Cultivar/Origin	Concentration (% of total oil)
<i>Lavandula x intermedia</i> (Lavandin)	Budrovka	0.14 ± 0.03
<i>Lavandula x intermedia</i> (Lavandin)	Grosso	0.02 ± 0.00
<i>Lavandula angustifolia</i> (Lavender)	Hemus	0.04 ± 0.00
<i>Lavandula angustifolia</i> (Lavender)	Lebanon	0.3
<i>Lavandula angustifolia</i> (Lavender)	France (High Altitude, Organic)	0.08

Table 2: Quantitative Analysis of Other Tiglate Esters in *Pelargonium graveolens*

While direct quantification of **hexyl tiglate** in *Pelargonium graveolens* was not found in the search results, several other tiglate esters are present in significant amounts, indicating the importance of this class of compounds in this essential oil.

Compound	Concentration (% of total oil) - Hydrodistillation	Concentration (% of total oil) - Microwave Assisted Hydrodistillation
Geranyl tiglate	1.67	2.95
Citronellyl tiglate	1.02	1.95
Phenyl ethyl tiglate	1.82	1.95

Experimental Protocols

This section outlines the detailed methodologies for the GC-MS analysis of **hexyl tiglate** in essential oils.

Sample Preparation

Proper sample preparation is critical for accurate and reproducible GC-MS analysis.

- Reagents and Materials:
 - Hexane (or other suitable volatile organic solvent like dichloromethane, GC grade)
 - Anhydrous Sodium Sulfate
 - Glass vials (2 mL) with PTFE-lined septa
 - Micropipettes
 - Vortex mixer
- Protocol:
 - Accurately weigh approximately 10-20 mg of the essential oil into a 2 mL glass vial.
 - Add 1 mL of hexane (or another appropriate solvent) to the vial.
 - Vortex the mixture for 30 seconds to ensure complete dissolution. The final concentration should be around 10-20 $\mu\text{g}/\mu\text{L}$. For essential oils with a wide concentration range of

components, further dilution (e.g., 1:10 or 1:100) may be necessary to avoid column overloading with major constituents.

- (Optional) Add a small amount of anhydrous sodium sulfate to remove any residual water.
- Transfer the diluted sample to a clean GC vial for analysis.

GC-MS Instrumentation and Parameters

The following instrumental parameters are provided as a starting point and may require optimization based on the specific instrument and column used.

- Instrumentation:

- Gas Chromatograph coupled with a Mass Spectrometer (GC-MS).
- GC Column: A non-polar or semi-polar capillary column is recommended. A DB-5ms (5% phenyl-methylpolysiloxane) or HP-5MS column (30 m x 0.25 mm i.d., 0.25 µm film thickness) is a common choice for essential oil analysis.

- GC Parameters:

- Injector Temperature: 250 °C
- Injection Mode: Split (split ratio of 50:1 or 100:1 is common to prevent column overload) or Splitless for trace analysis.
- Injection Volume: 1 µL
- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.
- Oven Temperature Program:
 - Initial temperature: 60 °C, hold for 2 minutes.
 - Ramp: Increase at a rate of 3-5 °C/min to 240-280 °C.
 - Final hold: Hold at the final temperature for 5-10 minutes.

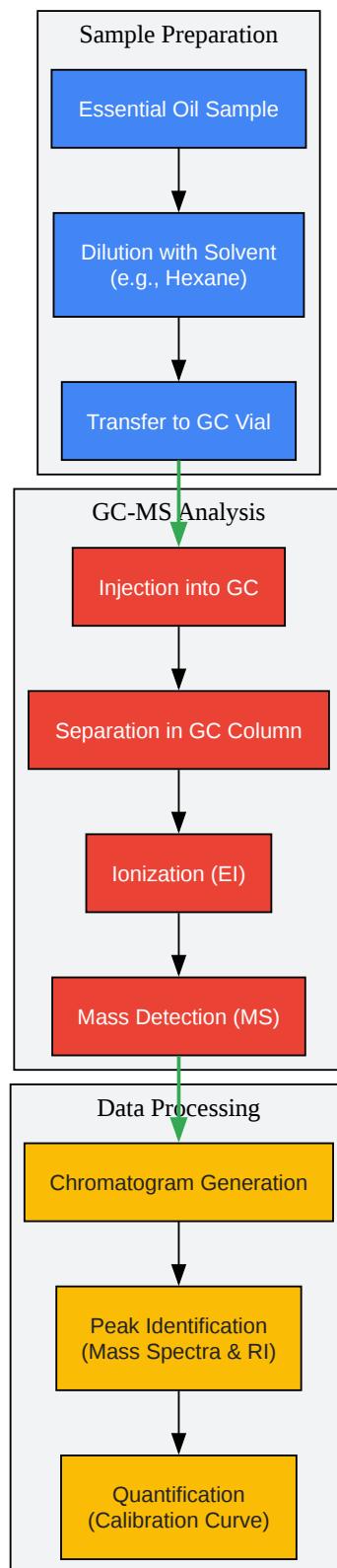
- MS Parameters:
 - Ion Source: Electron Ionization (EI)
 - Ionization Energy: 70 eV
 - Mass Range: m/z 40-500
 - Ion Source Temperature: 230 °C
 - Transfer Line Temperature: 280 °C
 - Solvent Delay: 3-5 minutes (to prevent the solvent peak from damaging the detector)

Data Analysis and Quantification

- Identification: The identification of **hexyl tiglate** is achieved by comparing its mass spectrum and retention index (RI) with those of a pure standard and/or with data from established mass spectral libraries (e.g., NIST, Wiley). The mass spectrum of **hexyl tiglate** is characterized by key fragment ions.
- Quantification: For accurate quantification, an external standard calibration method is recommended.
 - Stock Solution Preparation: Prepare a stock solution of pure **hexyl tiglate** (e.g., 1000 µg/mL) in hexane.
 - Calibration Standards: Prepare a series of calibration standards by serially diluting the stock solution to cover the expected concentration range of **hexyl tiglate** in the samples (e.g., 1, 5, 10, 25, 50, 100 µg/mL).
 - Calibration Curve: Inject each calibration standard into the GC-MS under the same conditions as the samples. Construct a calibration curve by plotting the peak area of **hexyl tiglate** against the corresponding concentration.
 - Sample Quantification: Determine the concentration of **hexyl tiglate** in the essential oil samples by comparing their peak areas to the calibration curve. The final concentration is reported as a percentage of the total essential oil.

Visualizations

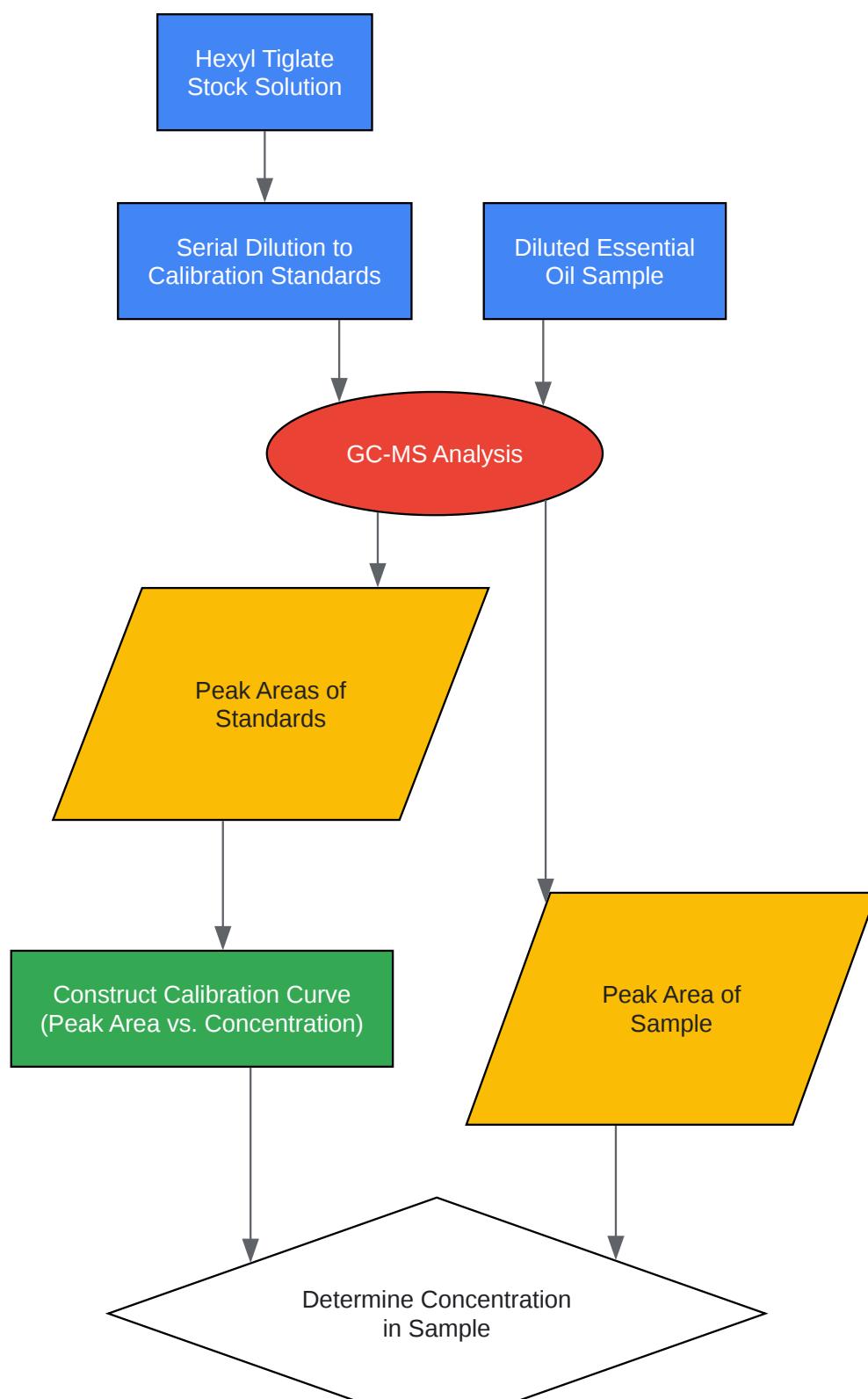
GC-MS Analysis Workflow



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Caption: Workflow for GC-MS analysis of essential oils.

Quantitative Analysis Logical Relationship

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Caption: Logical steps for quantitative analysis.

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